

Essential Safety and Logistical Information

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Compound of Interest

Compound Name: Oxanol

Cat. No.: B1615354

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This document provides a procedural, step-by-step guide for the safe handling and disposal of **Oxanol** (CAS 56573-79-6) in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and environmental protection.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Oxanol** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C5H10O2
Molecular Weight	102.1317 g/mol
Appearance	Colorless, flammable liquid
Odor	Sweet, fruity
Boiling Point	170.5 °C at 760 mmHg
Flash Point	71.4 °C
Density	1.08 g/cm ³
Vapor Pressure	0.471 mmHg at 25°C

Hazard Identification and Safety Precautions

The following table summarizes the known hazards associated with **Oxanol**. This information is derived from available safety data sheets and chemical databases.

Hazard Type	Description
Health Hazards	Suspected of causing cancer. May cause an allergic skin reaction. Causes damage to organs (Liver, Kidney) through prolonged or repeated exposure if inhaled.
Environmental	Harmful to aquatic life with long-lasting effects. Harms public health and the environment by destroying ozone in the upper atmosphere.
Physical Hazards	Flammable liquid and vapor.

Precautionary Statements:

- **Prevention:** Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Do not breathe mist or vapors. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Use only outdoors or in a well-ventilated area. Contaminated work clothing must not be allowed out of the workplace. Avoid release to the environment. Wear protective gloves/protective clothing/eye protection/face protection.
- **Response:** If swallowed, immediately call a POISON CENTER or doctor. If on skin, take off immediately all contaminated clothing and rinse skin with water. If skin irritation or rash occurs, get medical advice. If inhaled, remove person to fresh air and keep comfortable for breathing. If exposed or concerned, get medical advice.
- **Storage:** Store in a well-ventilated place. Keep container tightly closed. Store locked up.
- **Disposal:** Dispose of contents/container to an approved waste disposal plant. Refer to manufacturer/supplier for information on recovery/recycling.

Oxanol Disposal Procedures

The following step-by-step guide outlines the recommended procedure for the disposal of **Oxanol** waste. This is based on general principles of chemical waste management and the specific hazards of this substance.

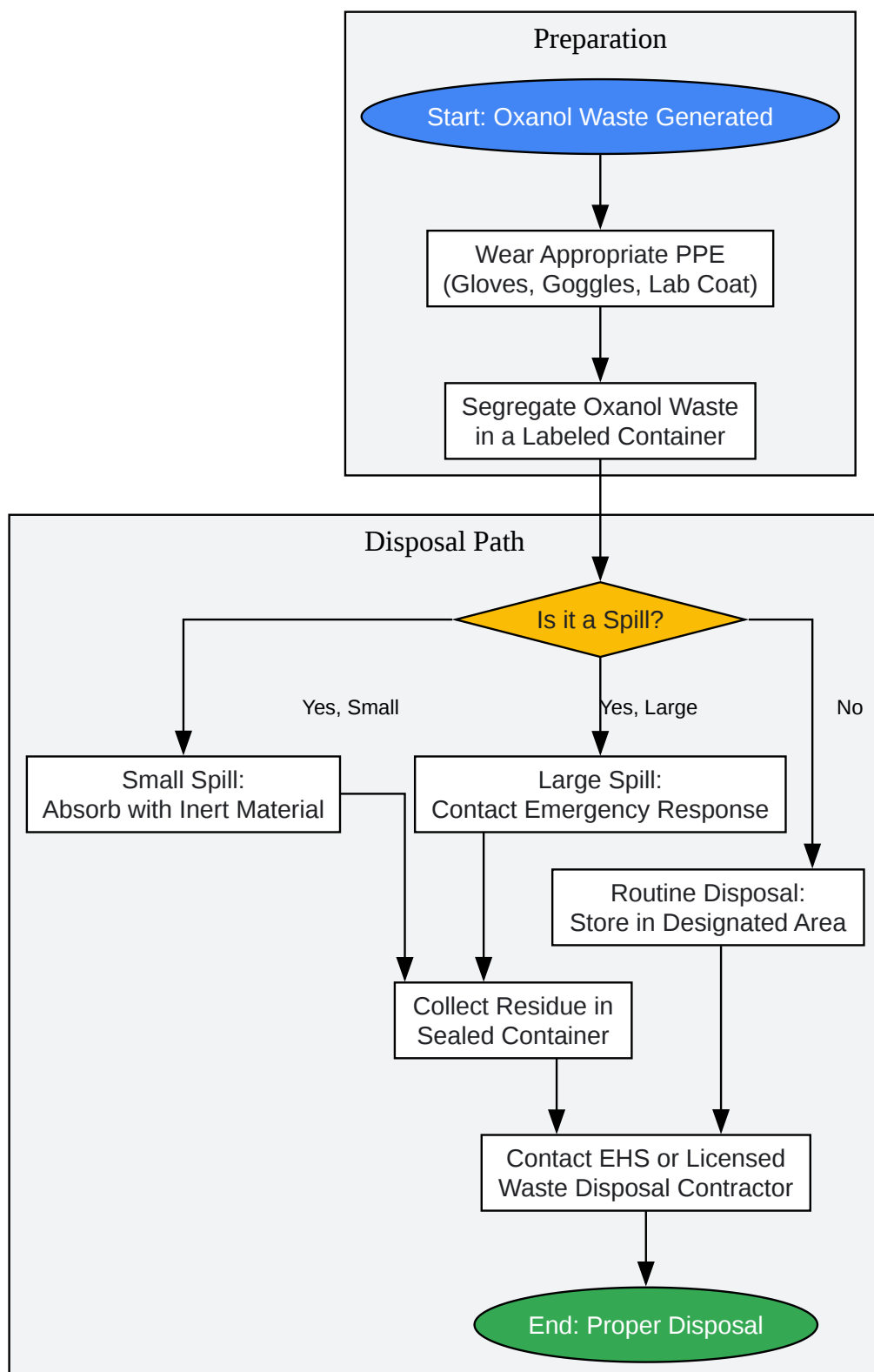
Experimental Protocol for Disposal:

- Personal Protective Equipment (PPE): Before handling **Oxanol** waste, ensure you are wearing appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. Work should be conducted in a well-ventilated area or under a chemical fume hood.
- Waste Segregation:
 - Collect **Oxanol** waste in a dedicated, properly labeled, and sealed container. The container should be made of a material compatible with **Oxanol**.
 - Do not mix **Oxanol** waste with other chemical waste streams unless explicitly permitted by your institution's waste management guidelines. Specifically, keep it separate from halogenated solvents to avoid higher disposal costs.[\[1\]](#)
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste," "**Oxanol**," and the associated hazard symbols (e.g., flammable, health hazard, environmental hazard).
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area.
 - The storage area should be away from sources of ignition and incompatible materials.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **Oxanol** waste.

- Provide the waste manifest or any other required documentation to the disposal company.
- Spill Management:
 - In case of a spill, evacuate the area if necessary.
 - For small spills, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.
 - For large spills, contact your institution's emergency response team.
 - Do not allow the spilled material to enter drains or waterways.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Oxanol**.



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Caption: Workflow for the safe disposal of **Oxanol** waste.

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References

- 1. hazardouswasteexperts.com [hazardouswasteexperts.com]
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